Application Notes & Protocols for the Analytical Quantification of (+)-(Trans)-dorzolamide

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Compound of Interest

Compound Name:	*(+)-(Trans)-dorzolamide*
CAS No.:	*120279-95-0*
Cat. No.:	*B194995*

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Introduction: The Critical Role of Dorzolamide Quantification

Dorzolamide, chemically known as (4S,6S)-4-(ethylamino)-6-methyl-5,6-dihydro-4H-thieno[2,3-b]thiopyran-2-sulfonamide 7,7-dioxide, is a potent topical carbonic anhydrase inhibitor.[1][2][3] It is widely prescribed as dorzolamide hydrochloride in ophthalmic solutions to reduce elevated intraocular pressure in patients with open-angle glaucoma or ocular hypertension.[4][5] Given its therapeutic importance, the ability to accurately and reliably quantify dorzolamide is paramount for several key areas:

- Pharmaceutical Quality Control: Ensuring the potency, purity, and stability of ophthalmic formulations to guarantee patient safety and therapeutic efficacy.[2][4]
- Bioanalytical Studies: Determining the concentration of dorzolamide and its metabolites in biological matrices such as plasma, urine, and aqueous humor for pharmacokinetic, toxicokinetic, and doping control purposes.[6][7][8]

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This document provides a comprehensive guide to the principal analytical methodologies for dorzolamide quantification. It is designed for researchers, analytical scientists, and drug development professionals, offering not just step-by-step protocols but also the scientific rationale behind the selection of specific experimental parameters. The methods detailed herein, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Capillary Electrophoresis (CE), are grounded in established and validated scientific literature.[4][6][9]

Core Physicochemical Properties of Dorzolamide Hydrochloride

A foundational understanding of dorzolamide's physicochemical properties is essential for the development and optimization of robust analytical methods. These characteristics dictate choices regarding solvents, pH, extraction techniques, and detection methods.

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Property	Description	Significance for Analytical Methods
Chemical Name	(4S,6S)-4-(ethylamino)-6-methyl-5,6-dihydro-4H-thieno[2,3-b]thiopyran-2-sulfonamide 7,7-dioxide monohydrochloride[1]	Governs molecular weight (360.9 g/mol) for mass spectrometry and defines functional groups for chromatographic interactions.
Appearance	White to off-white crystalline powder[1][10]	Basic physical identification.
Solubility	Soluble in water; slightly soluble in methanol[5][10]	Crucial for preparing stock solutions and selecting appropriate mobile phase compositions.
UV Absorbance (λmax)	Approximately 254 nm[4][5][11]	This is the optimal wavelength for quantification using UV-Vis detection, providing maximum sensitivity.
Melting Point	~283-285°C[10]	A key parameter for identity and purity confirmation.

Method 1: Reversed-Phase HPLC with UV Detection for Pharmaceutical Formulations

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is the workhorse method for routine quality control analysis of dorzolamide in pharmaceutical dosage forms, such as eye drops.[2][4] It offers a balance of speed, simplicity, accuracy, and cost-effectiveness.[3][4]

Scientific Principle and Rationale

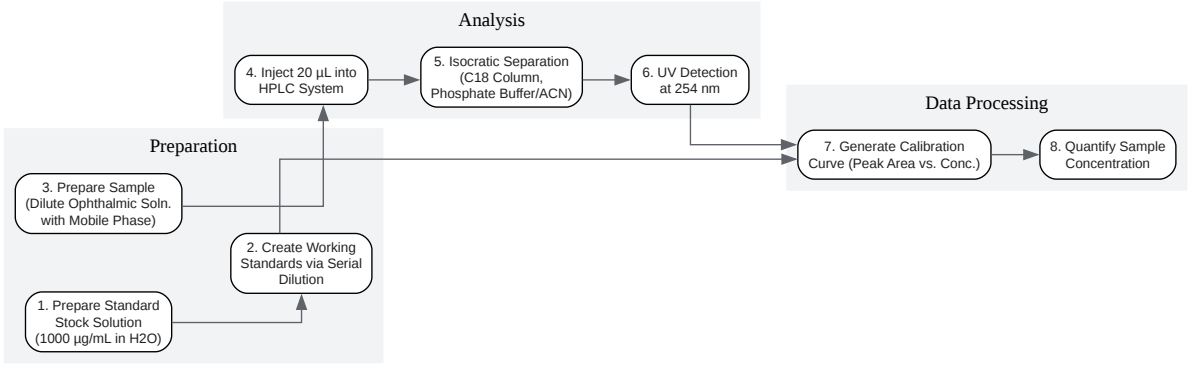
This method separates dorzolamide from excipients and potential degradation products based on its partitioning between a nonpolar stationary phase (e.g., C18) and a polar mobile phase.

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Dorzolamide, being a moderately polar molecule, is retained on the C18 column and eluted by a mixture of an aqueous buffer and an organic modifier like acetonitrile.

- Choice of Column: A C18 column (e.g., 250 mm x 4.6 mm, 5 µm) provides excellent resolving power and retention for dorzolamide.[4][12]
- Mobile Phase pH: An acidic pH (e.g., 2.5) is critical.[4][12] It ensures the consistent protonation of the sulfonamide and amine groups, leading to sharp, symmetrical peaks and reproducible retention times.
- Detector Wavelength: Setting the UV detector to dorzolamide's λmax of 254 nm ensures maximal signal response and sensitivity.[4]

Experimental Workflow for HPLC-UV Analysis



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Caption: Workflow for Dorzolamide Quantification by RP-HPLC.

Detailed Protocol: Quantification in Ophthalmic Solution

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A. Instrumentation:

- HPLC system with isocratic pump, autosampler, column thermostat, and UV-Vis or Photodiode Array (PDA) detector.
- Zorbax SB C18 column (250 mm × 4.6 mm, 5 µm particle size) or equivalent.[4]

B. Reagents and Solutions:

- Mobile Phase: Prepare a 90:10 (v/v) mixture of phosphate buffer and acetonitrile. To prepare the buffer, dissolve analytical grade potassium dihydrogen phosphate in HPLC grade water and adjust the pH to 2.5 with phosphoric acid. Filter through a 0.45 µm membrane filter and degas.[4]
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of dorzolamide hydrochloride reference standard and dissolve in a 100 mL volumetric flask with HPLC grade water.[4]
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 10, 25, 50, 100, 150 µg/mL) by diluting the stock solution with the mobile phase.[3]

C. Sample Preparation:

- Transfer 1.0 mL of the dorzolamide ophthalmic solution into a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 10 minutes.
- Make up to the volume with the mobile phase and mix well.
- Filter the solution through a 0.22 µm syringe filter.
- Perform a final dilution (e.g., 0.5 mL to 10 mL) with the mobile phase to achieve a target concentration within the calibration range (e.g., 50 µg/mL).[4]

D. Chromatographic Conditions:

- Mobile Phase: Phosphate buffer (pH 2.5) : Acetonitrile (90:10 v/v)[4]

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- Flow Rate: 0.8 mL/min[4]
- Column Temperature: 30°C[4]
- Injection Volume: 20 µL
- Detection Wavelength: 254 nm[4]
- Retention Time: Approximately 2.65 minutes[3]

E. Data Analysis:

- Construct a calibration curve by plotting the peak area of the dorzolamide standards against their known concentrations.
- Perform a linear regression analysis on the calibration curve. A correlation coefficient (r^2) of ≥0.999 is expected.[3]
- Determine the concentration of dorzolamide in the prepared sample by interpolating its peak area from the calibration curve.

Method Validation Summary (ICH Guidelines)

All developed methods must be validated to ensure they are fit for purpose.[4] The following table summarizes typical validation parameters for this HPLC-UV method.

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Parameter	Typical Acceptance Criteria	Example Result
Specificity	No interference from placebo/excipients at the retention time of dorzolamide.	Pass[3]
Linearity Range	10 - 150 µg/mL	Correlation Coefficient (r^2) > 0.999[3]
Accuracy	98.0% - 102.0% recovery	99.1% - 101.0%[13]
Precision (%RSD)	Intraday & Interday RSD ≤ 2%	< 2%[11]
LOD	Signal-to-Noise ratio of 3:1	~0.12 µg/mL[3]
LOQ	Signal-to-Noise ratio of 10:1	~0.39 µg/mL[11]
Robustness	%RSD ≤ 2% after minor changes in method parameters (flow rate, pH).	Pass[4]

Method 2: LC-MS/MS for Bioanalysis in Plasma

For quantifying low concentrations of dorzolamide and its metabolites in complex biological matrices like plasma, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard due to its exceptional sensitivity and selectivity.[6][14]

Scientific Principle and Rationale

This technique combines the separation power of HPLC with the highly selective and sensitive detection of tandem mass spectrometry.

- Rationale: Biological samples contain countless endogenous compounds that can interfere with UV detection. MS/MS overcomes this by using Multiple Reaction Monitoring (MRM). In MRM, a specific precursor ion (the molecular ion of dorzolamide) is selected, fragmented, and a specific product ion is monitored. This precursor -> product ion transition is a unique "fingerprint" for the analyte, providing extremely high specificity.[6][15]

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- Ionization: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) can be used. APCI was found to be effective for dorzolamide.[6]
- Sample Preparation: A robust sample cleanup is essential to remove proteins and phospholipids that can interfere with the analysis (matrix effects). Liquid-liquid extraction (LLE) is an effective technique for isolating dorzolamide from deproteinized plasma.[6]

Experimental Workflow for LC-MS/MS Analysis



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Caption: Bioanalytical Workflow for Dorzolamide by LC-MS/MS.

Protocol: Quantification in Human Plasma

A. Instrumentation:

- UHPLC or HPLC system coupled to a triple quadrupole tandem mass spectrometer with an APCI or ESI source.

B. Reagents and Solutions:

- Internal Standard (IS): A structurally similar molecule, such as a stable isotope-labeled dorzolamide or a close analog.[6]
- Extraction Solvent: A mixture of ethyl acetate, toluene, and isopropanol.[6]
- Back-Extraction Solution: 0.085% Phosphoric Acid.[6]

C. Sample Preparation (Liquid-Liquid Extraction):

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- To 1 mL of plasma sample in a centrifuge tube, add the internal standard.
- Add buffer to adjust the pH to 8.0 and vortex.
- Add the extraction solvent, vortex vigorously, and centrifuge to separate the layers.
- Transfer the upper organic layer to a new tube.
- Add the back-extraction solution (0.085% phosphoric acid), vortex, and centrifuge.
- Aspirate and discard the upper organic layer.
- Inject an aliquot (e.g., 50 µL) of the final acidic aqueous layer into the LC-MS/MS system.[6]

D. LC-MS/MS Conditions:

- LC Column: A fast-eluting column (e.g., C18, 50 x 2.1 mm, <3 µm).
- Mobile Phase: Gradient elution using water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Ionization Mode: APCI or ESI, positive ion mode.
- MRM Transitions:
  - Dorzolamide: m/z 325 → 199[6]
  - N-deethylated Metabolite: m/z 297 → 199[6]
  - Internal Standard: Dependent on the IS used (e.g., m/z 397 → 306 for the IS in the cited study).[6]

E. Data Analysis:

- Generate a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the analyte concentration.
- The validated concentration range can be as low as 0.5-100 ng/mL for dorzolamide in plasma.[6]

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Method 3: Affinity Probe Capillary Electrophoresis for Ultrace Analysis

Capillary Electrophoresis (CE) is a high-resolution separation technique that requires minimal sample and solvent volumes.[16] For dorzolamide, a highly advanced application known as Affinity Probe Capillary Electrophoresis (APCE) has been developed for ultratrace quantification in biological fluids, demonstrating exceptional sensitivity.[17]

Scientific Principle and Rationale

This elegant method leverages the specific, high-affinity binding between dorzolamide and its therapeutic target, Human Carbonic Anhydrase II (HCAII).

- Mechanism: HCAII is labeled with a fluorescent tag. When incubated with a sample, dorzolamide binds to the fluorescently labeled HCAII, forming a complex.
- Separation: In the CE capillary, an electric field is applied. A charged competitive ligand is included in the running buffer to help distinguish the dorzolamide-HCAII complex from the free, unbound HCAII.[17]
- Detection: Highly sensitive Laser-Induced Fluorescence (LIF) is used to detect the fluorescently labeled HCAII. The peak area of the complex is directly proportional to the dorzolamide concentration in the sample.[17]

This method is uniquely suited for specialized research where sample volume is extremely limited and picomolar detection limits are required.

Performance and Application

This specialized APCE method provides a powerful tool for pharmacodynamic or microdialysis studies.

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Parameter	Performance in Aqueous Solution	Performance in Plasma/Urine
Limit of Detection (LOD)	16.5 pM	62.5 pM
Reproducibility (%RSD)	< 3.4%	< 3.4%
Analysis Time	< 10 minutes	< 10 minutes

(Data sourced from Wilson et al., Electrophoresis, 2000)[17]

Conclusion and Method Selection

The choice of analytical method for dorzolamide quantification is dictated by the specific application, required sensitivity, sample matrix, and available instrumentation.

- For routine QC of pharmaceutical products, the robust, validated, and cost-effective RP-HPLC-UV method is the most appropriate choice.
- For pharmacokinetic studies and the determination of low-level analytes in complex biological fluids, the superior sensitivity and selectivity of LC-MS/MS are required.
- For specialized research applications requiring ultratrace detection in volume-limited samples, advanced techniques like Affinity Probe Capillary Electrophoresis offer unparalleled sensitivity.

Each method, when properly developed and validated according to international guidelines like ICH, can provide accurate and reliable data critical for drug development and quality assurance.

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